

Physical properties of 2-Chloro-3-methylbutanal

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Compound of Interest

Compound Name: 2-Chloro-3-methylbutanal

CAS No.: 53394-32-4

Cat. No.: B3191304

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An In-Depth Technical Guide to the Physical Properties of **2-Chloro-3-methylbutanal**

Abstract

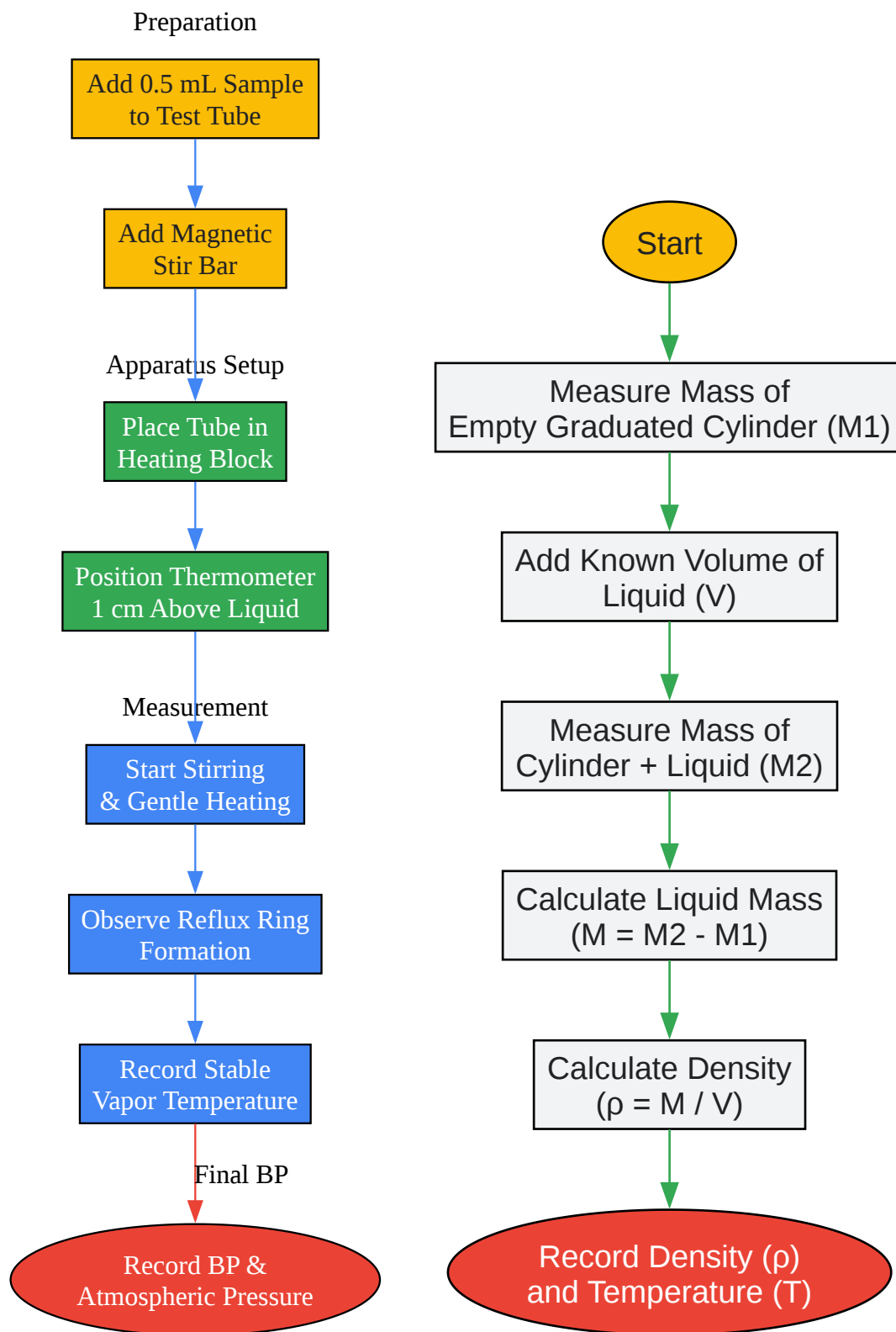
This technical guide provides a comprehensive overview of the key physical properties of **2-Chloro-3-methylbutanal** (CAS No: 53394-32-4), a halogenated aldehyde that serves as a versatile intermediate in organic and medicinal chemistry.^[1] Recognizing the limited availability of experimentally-derived data in peer-reviewed literature, this document consolidates the most reliable computed and predicted values for its core physical characteristics. More critically, this guide presents detailed, field-proven experimental protocols for the empirical determination and validation of these properties. By explaining the causality behind methodological choices, we aim to equip researchers, scientists, and drug development professionals with a robust framework for handling and characterizing this and other novel chemical entities. The protocols described herein are designed as self-validating systems to ensure the highest degree of scientific integrity and reproducibility.

Introduction and Molecular Overview

2-Chloro-3-methylbutanal is an organic compound featuring a five-carbon chain with a chloro substituent at the alpha position relative to the aldehyde functional group. Its structure presents

a chiral center, leading to potential stereoisomers, a critical consideration in drug development and asymmetric synthesis. While its applications are not extensively documented, its bifunctional nature (aldehyde and alkyl chloride) makes it a valuable building block for creating more complex molecules.[1]

Molecular Structure:



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Sources

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